

Application Notes and Protocols: Ti₃AlC₂ in Hydrogen Energy Storage

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Compound of Interest

Compound Name: Ti₃AlC₂

Cat. No.: B15886947

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Introduction

Titanium aluminum carbide (**Ti₃AlC₂**), a member of the MAX phase family of ternary carbides and nitrides, has garnered significant interest in the field of hydrogen energy storage. While not a hydrogen storage material in its own right due to low gravimetric and volumetric hydrogen densities, **Ti₃AlC₂** and its derivatives, such as Ti₃C₂ MXene, have emerged as highly effective catalysts.[1][2] When integrated with metal hydrides, particularly magnesium hydride (MgH₂), **Ti₃AlC₂** dramatically improves hydrogen absorption and desorption kinetics, lowers operating temperatures, and enhances cyclic stability.[3][4] This document provides detailed application notes and protocols for the synthesis and utilization of **Ti₃AlC₂** in hydrogen storage applications, primarily focusing on its catalytic role in improving the performance of MgH₂.

Data Presentation

The following tables summarize the quantitative data on the hydrogen storage performance of MgH₂ composites catalyzed by **Ti₃AlC₂** and its derivatives.

Table 1: Dehydrogenation Performance of MgH₂-**Ti₃AlC₂** Composites

Composite Material	Dehydrogenation Onset Temperature (°C)	Hydrogen Desorption Capacity (wt. %)	Conditions	Reference
As-milled pristine MgH ₂	275	6.9	Heating to 340°C	[1]
MgH ₂ -7 wt% Ti ₃ AlC ₂	205	6.9	Heating to 340°C	[1]
Mg-5 wt% Ti ₃ AlC ₂	~210 (initial cycle)	4.8	Continuous heating	[3]
Mg-5 wt% Ti ₃ AlC ₂	~186 (after cycling)	4.8	Continuous heating	[3]
MgH ₂ -6 wt.% ML-Ti ₃ C ₂	142	6.56	Non-isothermal heating	[5]

Table 2: Hydrogenation Performance of MgH₂-Ti₃AlC₂ Composites

Composite Material	Hydrogen Absorption Capacity (wt. %)	Time	Temperature (°C)	Pressure	Reference
Dehydrogenated pristine MgH ₂	2.7	2000 s	150	-	[1]
Dehydrogenated MgH ₂ -7 wt% Ti ₃ AlC ₂	5.8	60 s	150	-	[1]
Mg-5 wt% Ti ₃ AlC ₂ composite	4.8	Full saturation	~76 (onset)	-	[3]
MgH ₂ -6 wt.% ML-Ti ₃ C ₂	4.20	-	75	-	[5]
MgH ₂ -6 wt.% ML-Ti ₃ C ₂	4.86	-	100	-	[5]

Table 3: Kinetic Properties of MgH₂-Ti₃AlC₂ Composites

Composite Material	Apparent Activation Energy (E _a) for Dehydrogenation (kJ/mol)	Reference
Pristine MgH ₂	155.1	[1]
MgH ₂ -7 wt% Ti ₃ AlC ₂	104.7	[1]
MgH ₂ -6 wt.% ML-Ti ₃ C ₂	99	[5]

Experimental Protocols

Protocol 1: Synthesis of Ti₃AlC₂ MAX Phase by Sintering

This protocol describes the synthesis of **Ti₃AlC₂** powder via a conventional powder metallurgy technique.[\[3\]](#)[\[6\]](#)

Materials:

- Titanium (Ti) powder (-200 mesh, 99.95%)
- Aluminum (Al) powder (60-100 mesh, 99.8%)
- Spectrally pure graphite (C) powder
- Boric anhydride (B₂O₃) (optional additive)
- Argon (Ar) gas (high purity)

Equipment:

- Planetary ball mill (e.g., Fritsch Pulverisette P-6)
- Hardened steel or tungsten carbide milling vials and balls
- Hydraulic press
- High-temperature tube furnace (capable of reaching 1500°C) with argon atmosphere control
- Sieve (25 µm mesh)

Procedure:

- Powder Preparation: Weigh the starting powders (Ti, Al, and C) in an atomic ratio of 3:1.1:2. An excess of 10 wt% aluminum is used to compensate for evaporation during sintering.[\[6\]](#) For improved homogeneity, an optional 5 wt% of B₂O₃ can be added.[\[3\]](#)
- Homogenization: Place the powder mixture into a milling vial with milling balls (ball-to-powder ratio of 10:1). Homogenize the mixture in a planetary ball mill for 1 hour at a milling speed of 200 rpm.[\[3\]](#)

- Cold Pressing: Transfer the homogenized powder into a die and cold-press it at 640 MPa to form a green pellet.[\[3\]](#)
- Sintering: Place the pellet in a tube furnace. Purge the furnace with high-purity argon gas. Heat the sample to 1400-1500°C for 1-2 hours under a continuous argon flow.[\[3\]](#)
- Cooling and Sieving: Allow the furnace to cool down to room temperature naturally. Crush the sintered block and sieve the resulting powder to obtain **Ti₃AlC₂** particles with a grain size of less than 25 µm.[\[6\]](#)
- Characterization: Verify the phase purity of the synthesized **Ti₃AlC₂** powder using X-ray diffraction (XRD).

Protocol 2: Preparation of MgH₂-Ti₃AlC₂ Composite by Ball Milling

This protocol details the preparation of a MgH₂-**Ti₃AlC₂** composite material for enhanced hydrogen storage properties.[\[3\]](#)[\[7\]](#)

Materials:

- Magnesium hydride (MgH₂) powder
- Synthesized **Ti₃AlC₂** powder (from Protocol 1)
- Hydrogen (H₂) gas (high purity)
- Argon (Ar) gas (for handling)

Equipment:

- High-energy planetary ball mill
- Milling vials and balls
- Glovebox with an inert atmosphere (e.g., argon)
- Gas pressure controller

Procedure:

- **Handling Precautions:** Perform all handling of MgH_2 and the composite powder inside a glovebox under an inert argon atmosphere to prevent oxidation.
- **Loading:** Weigh the desired amounts of MgH_2 and **Ti3AlC2** powder (e.g., a 93:7 wt% ratio for a 7 wt% **Ti3AlC2** composite).[4] Place the powders into the milling vial with the milling balls.
- **Reactive Ball Milling:** Seal the vial and connect it to a hydrogen gas supply. Introduce an initial hydrogen pressure of approximately 1 MPa into the vial.[3]
- **Milling Process:** Start the ball milling process at a speed of 400 rpm for a total of 10 hours.[3] To maintain the hydrogen pressure, stop the milling every 2 hours and add a new portion of hydrogen gas.[3]
- **Sample Retrieval:** After milling, transfer the vial back into the glovebox before opening to retrieve the MgH_2 -**Ti3AlC2** composite powder.
- **Characterization:** Analyze the microstructure and phase composition of the composite using scanning electron microscopy (SEM) and XRD.

Protocol 3: Measurement of Hydrogen Absorption and Desorption Properties

This protocol outlines the general procedure for evaluating the hydrogen storage characteristics of the synthesized MgH_2 -**Ti3AlC2** composite using a Sieverts-type apparatus and Temperature Programmed Desorption (TPD).[1][8][9]

A. Sieverts' Apparatus (Volumetric Method)

Equipment:

- Sieverts-type apparatus (volumetric setup)
- Sample holder

- Pressure transducers
- Temperature controller
- Vacuum pump
- High-purity hydrogen gas

Procedure:

- **Sample Loading:** Load a precisely weighed amount of the MgH_2 -**Ti₃AlC₂** composite into the sample holder inside a glovebox.
- **System Preparation:** Install the sample holder in the Sieverts' apparatus. Evacuate the system to remove any residual air and moisture.
- **Activation:** Heat the sample under vacuum to a specific temperature to activate it. The activation procedure may vary depending on the material.
- **Isothermal Absorption:**
 - Set the desired absorption temperature (e.g., 150°C).[\[1\]](#)
 - Introduce a known amount of hydrogen gas into a calibrated volume (the reservoir).
 - Open the valve between the reservoir and the sample holder, allowing the sample to absorb hydrogen.
 - Monitor the pressure drop until it stabilizes, indicating equilibrium.
 - Calculate the amount of absorbed hydrogen based on the pressure change, calibrated volumes, and temperature.
 - Repeat this process in steps to construct a pressure-composition isotherm (PCI).
- **Isothermal Desorption:**

- After full hydrogenation, reduce the pressure in the system by expanding the gas into a calibrated volume.
- Allow the system to reach equilibrium and calculate the amount of desorbed hydrogen.
- Repeat in steps to obtain the desorption PCI.

B. Temperature Programmed Desorption (TPD)

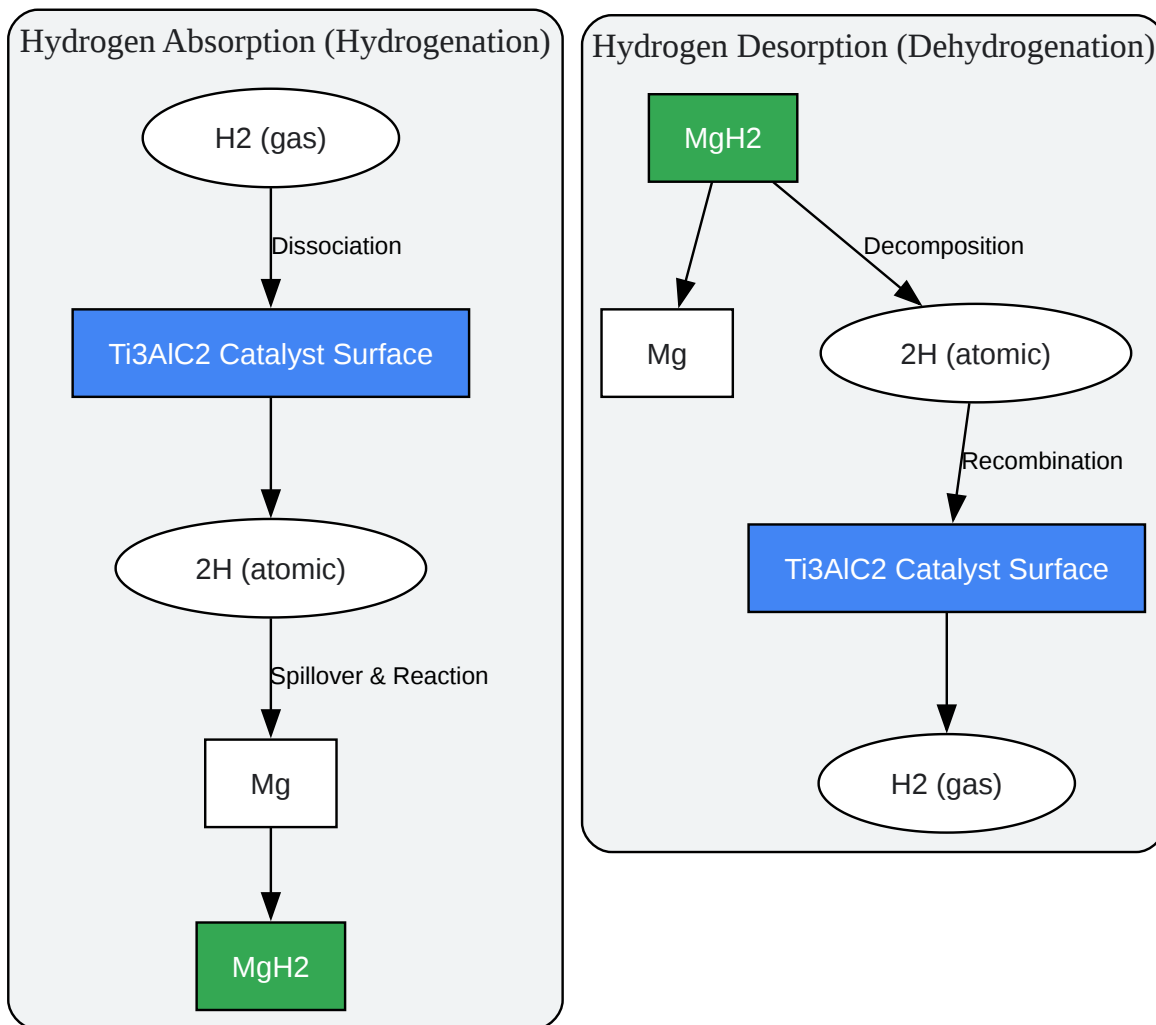
Equipment:

- TPD system with a furnace and temperature controller
- Mass spectrometer
- Inert carrier gas (e.g., Argon)

Procedure:

- **Sample Preparation:** Load a small, accurately weighed amount of the hydrogenated $\text{MgH}_2\text{-Ti}_3\text{AlC}_2$ composite into the TPD sample holder.
- **System Setup:** Place the sample holder in the TPD furnace. Purge the system with an inert carrier gas at a constant flow rate.
- **Heating Program:** Heat the sample at a constant linear rate (e.g., $5\text{-}10^\circ\text{C}/\text{min}$).
- **Data Acquisition:** Continuously monitor the composition of the effluent gas using a mass spectrometer, specifically tracking the hydrogen signal ($m/z = 2$).
- **Data Analysis:** Plot the hydrogen signal intensity as a function of temperature. The peak temperature corresponds to the maximum desorption rate, and the area under the peak is proportional to the total amount of desorbed hydrogen.

Mandatory Visualization



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Caption: Catalytic mechanism of **Ti_3AlC_2** in MgH_2 hydrogen storage.

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